

# In-Depth Technical Guide: SC58451 (CAS Number 168433-84-9)

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## Compound of Interest

Compound Name: SC58451

Cat. No.: B1662708

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## Abstract

**SC58451** is a potent and highly selective cyclooxygenase-2 (COX-2) inhibitor. This document provides a comprehensive technical overview of **SC58451**, including its chemical properties, mechanism of action, pharmacological data, and relevant experimental protocols. The information is intended to support further research and development efforts related to this compound.

## Chemical and Physical Properties

**SC58451**, with the chemical name 5-(4-fluorophenyl)-6-(4-methylsulfonylphenyl)spiro[2.4]hept-5-ene, is a small molecule with the following properties:

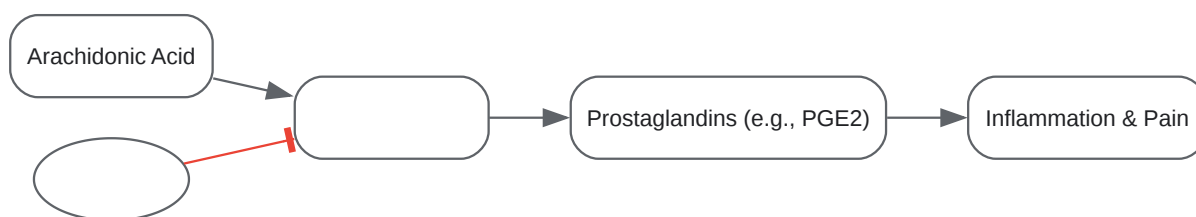
Property	Value
CAS Number	168433-84-9
Molecular Formula	C <sub>20</sub> H <sub>19</sub> FO <sub>2</sub> S
Molecular Weight	342.43 g/mol

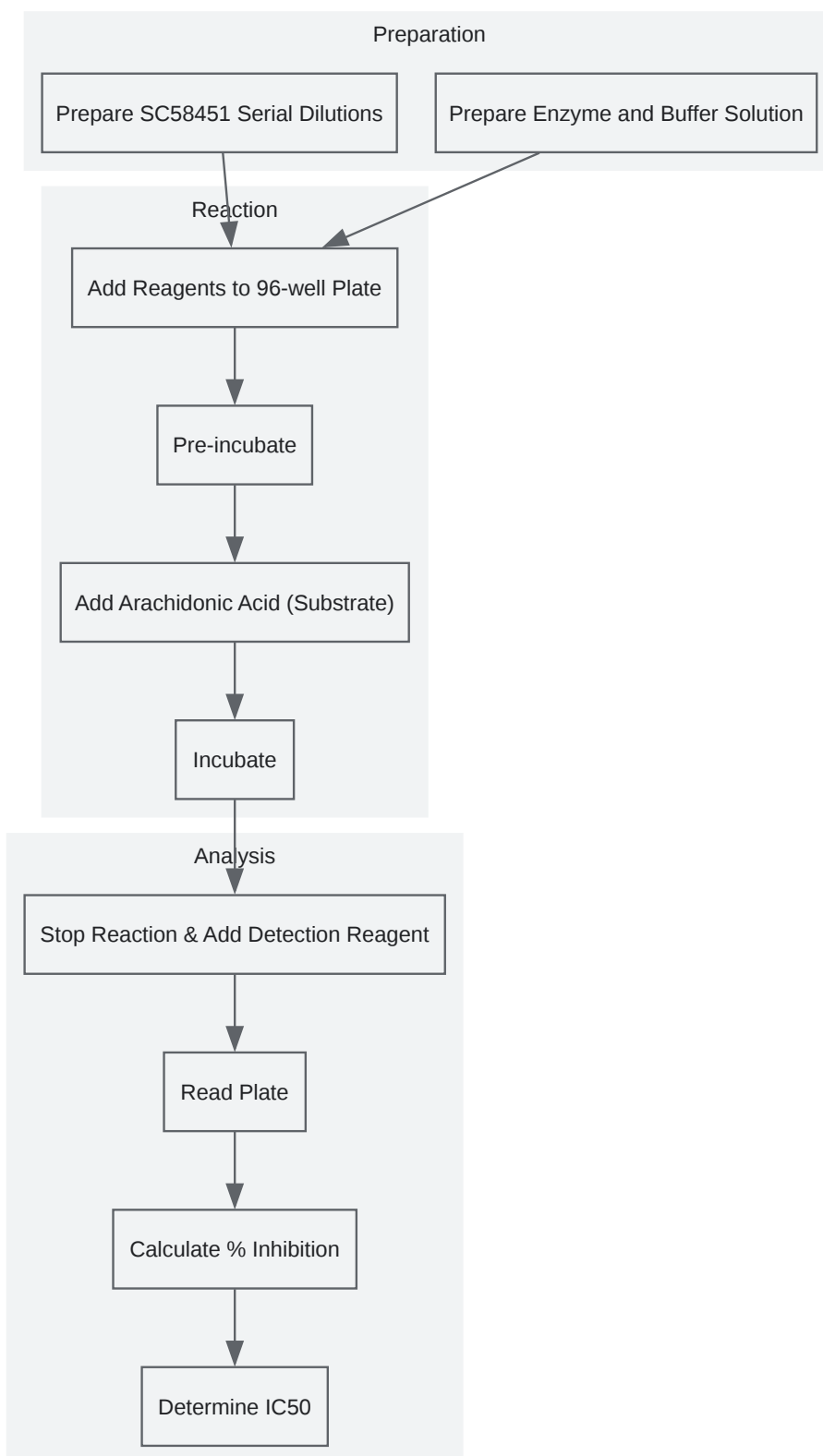
## Mechanism of Action

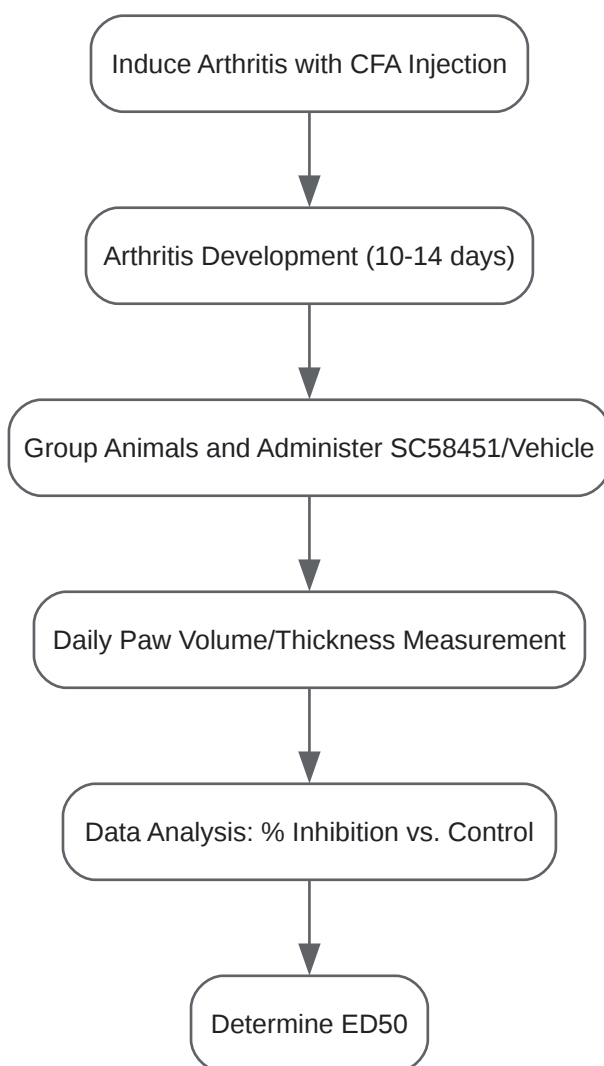
**SC58451** selectively inhibits the COX-2 enzyme, a key mediator in the inflammatory cascade. COX-2 is responsible for the conversion of arachidonic acid to prostaglandins, which are pro-inflammatory signaling molecules. By inhibiting COX-2, **SC58451** effectively reduces the production of these inflammatory mediators, thereby exerting its anti-inflammatory effects.

## Signaling Pathway of COX-2 Inhibition

The inhibition of COX-2 by **SC58451** interrupts the prostaglandin synthesis pathway, leading to a reduction in inflammation and pain.







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